

An In-depth Technical Guide to 4-Methoxycyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxycyclohexanone

Cat. No.: B142444

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methoxycyclohexanone** (CAS No. 13482-23-0), a key chemical intermediate in the pharmaceutical and fine chemical industries. The document details its chemical and physical properties, outlines various synthetic methodologies with experimental protocols, and discusses its significant applications, particularly in the development of therapeutic agents. All quantitative data is presented in structured tables for clarity, and key synthetic pathways are visualized using process flow diagrams.

Introduction

4-Methoxycyclohexanone, also known as p-methoxycyclohexanone, is a substituted cyclohexanone notable for its utility as a versatile building block in organic synthesis.^{[1][2]} Its molecular structure, featuring a methoxy group at the 4-position of a cyclohexanone ring, makes it a valuable precursor for the synthesis of complex molecules.^[2] It is particularly recognized for its role as a key intermediate in the production of antitumor agents and the insecticide, spirotetramat.^{[3][4]} This guide aims to be a thorough resource for professionals engaged in research and development requiring this compound.

Chemical and Physical Properties

4-Methoxycyclohexanone is a clear, pale yellow liquid under standard conditions.^[1] Its fundamental properties are summarized in the tables below for easy reference.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	13482-23-0	[1][5]
Molecular Formula	C ₇ H ₁₂ O ₂	[6]
Molecular Weight	128.17 g/mol	[6]
Appearance	Clear, pale yellow liquid	[1]
Boiling Point	189 °C at 760 mmHg	[1]
Density	0.98 g/cm ³	[1]
Flash Point	69 °C	[1]
Refractive Index	1.4560	[1]
Solubility	Soluble in chloroform, ethyl acetate, and methanol.	[1]

Table 2: Chemical Identifiers

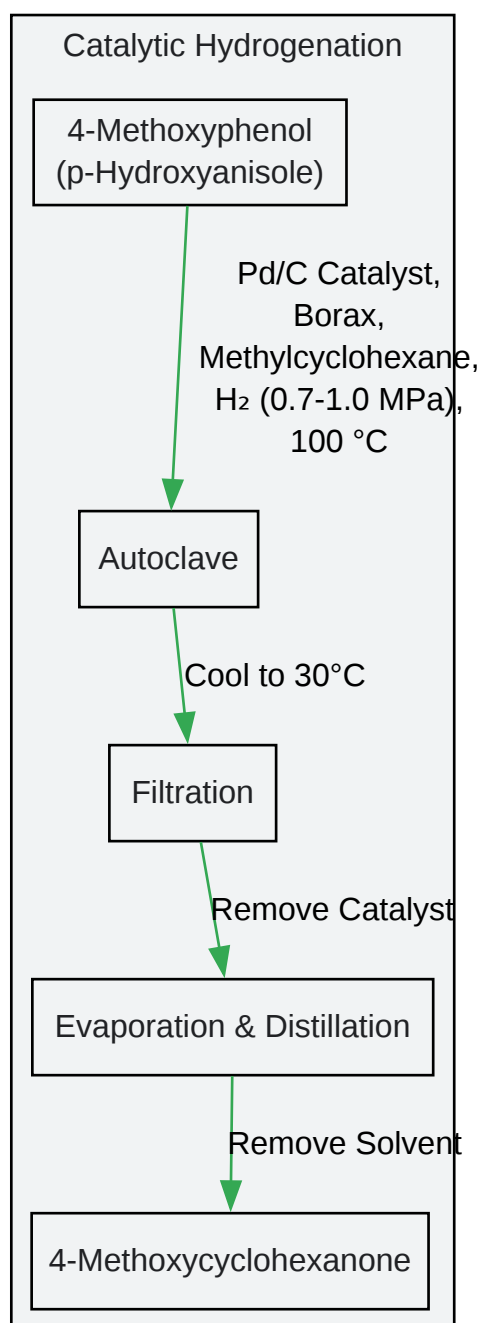
Identifier	Value	Reference(s)
IUPAC Name	4-methoxycyclohexanone	[5]
Synonyms	p-Methoxycyclohexanone	[6]
InChI	InChI=1S/C7H12O2/c1-9-7-4-2-6(8)3-5-7/h7H,2-5H2,1H3	[5]
InChIKey	XADCKKKOYZJNAR-UHFFFAOYSA-N	[1][5]
SMILES	<chem>COC1CCC(=O)CC1</chem>	[6]

Synthesis of 4-Methoxycyclohexanone

Several synthetic routes to **4-Methoxycyclohexanone** have been established, primarily involving the hydrogenation of 4-methoxyphenol or the oxidation of 4-methoxycyclohexanol. The choice of method often depends on factors such as desired yield, cost-effectiveness, and environmental considerations.

Catalytic Hydrogenation of 4-Methoxyphenol

A prevalent and high-yield method involves the direct catalytic hydrogenation of 4-methoxyphenol (also known as p-hydroxyanisole).^{[1][4]} This process is favored for its efficiency and cleaner production profile.^[1]



[Click to download full resolution via product page](#)

Caption: Workflow for Catalytic Hydrogenation of 4-Methoxyphenol.

Experimental Protocol: Catalytic Hydrogenation^[4]

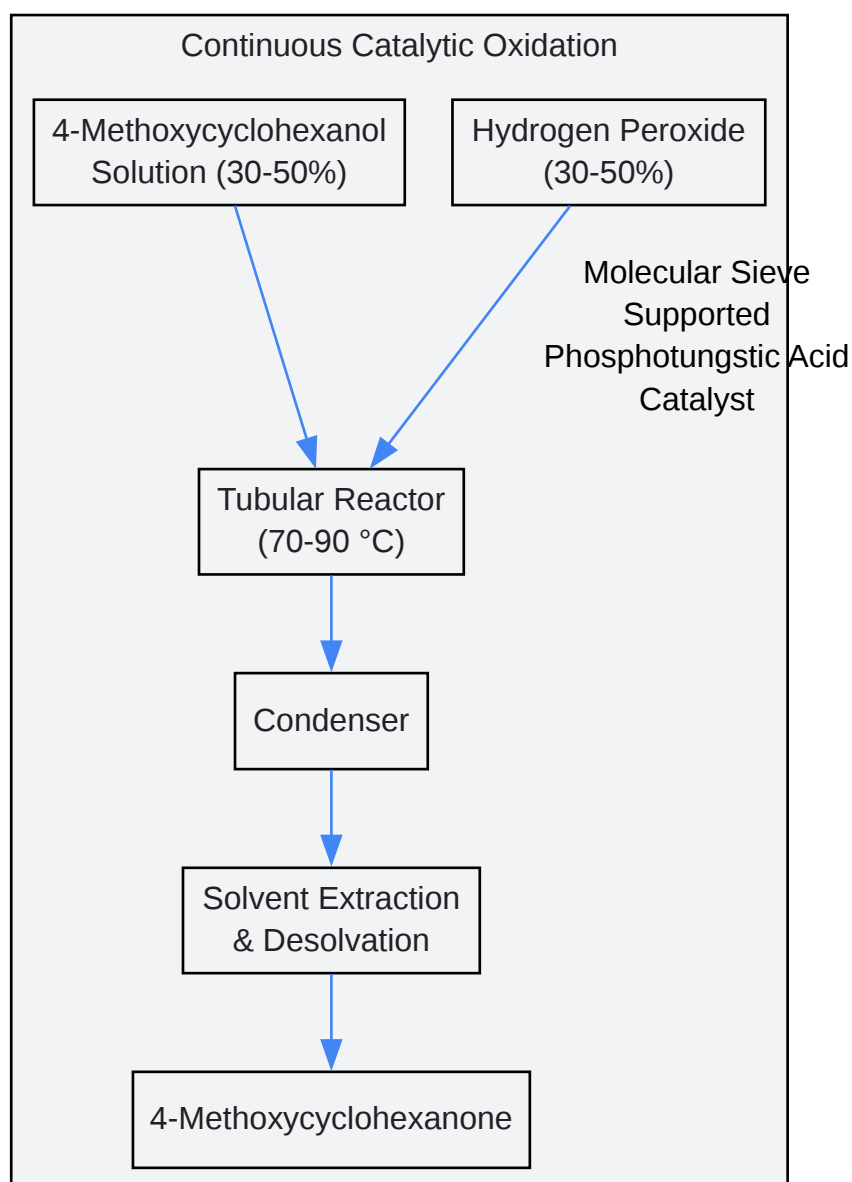
- To an autoclave, add 7 g of a palladium-carbon catalyst and 1 g of borax.

- Add 150 g of methylcyclohexane and 100 g of p-hydroxyanisole to the autoclave.
- Slowly heat the reaction mixture to 100 °C.
- Introduce hydrogen into the system until the pressure reaches 1.0 MPa and commence stirring.
- Maintain the reaction pressure between 0.7-1.0 MPa by supplementing with hydrogen as it is consumed.
- Monitor the reaction progress by tracking hydrogen consumption. The reaction is considered complete when hydrogen consumption ceases and the amount of starting material is less than 1%.
- Cool the reaction mixture to 30 °C and filter to remove the catalyst.
- The filtrate is then subjected to evaporation to remove the solvent, followed by distillation under reduced pressure to yield the final product, **4-methoxycyclohexanone** (reported yield: 90%).^[4]

Oxidation of 4-Methoxycyclohexanol

Another common synthetic strategy is the oxidation of 4-methoxycyclohexanol. This can be achieved using various oxidizing agents, offering flexibility in reagent choice and reaction conditions.

A continuous catalytic oxidation process using hydrogen peroxide is noted for being environmentally friendly and cost-effective.^[7]



[Click to download full resolution via product page](#)

Caption: Workflow for Continuous Oxidation with Hydrogen Peroxide.

Experimental Protocol: Continuous Oxidation with H₂O₂[7]

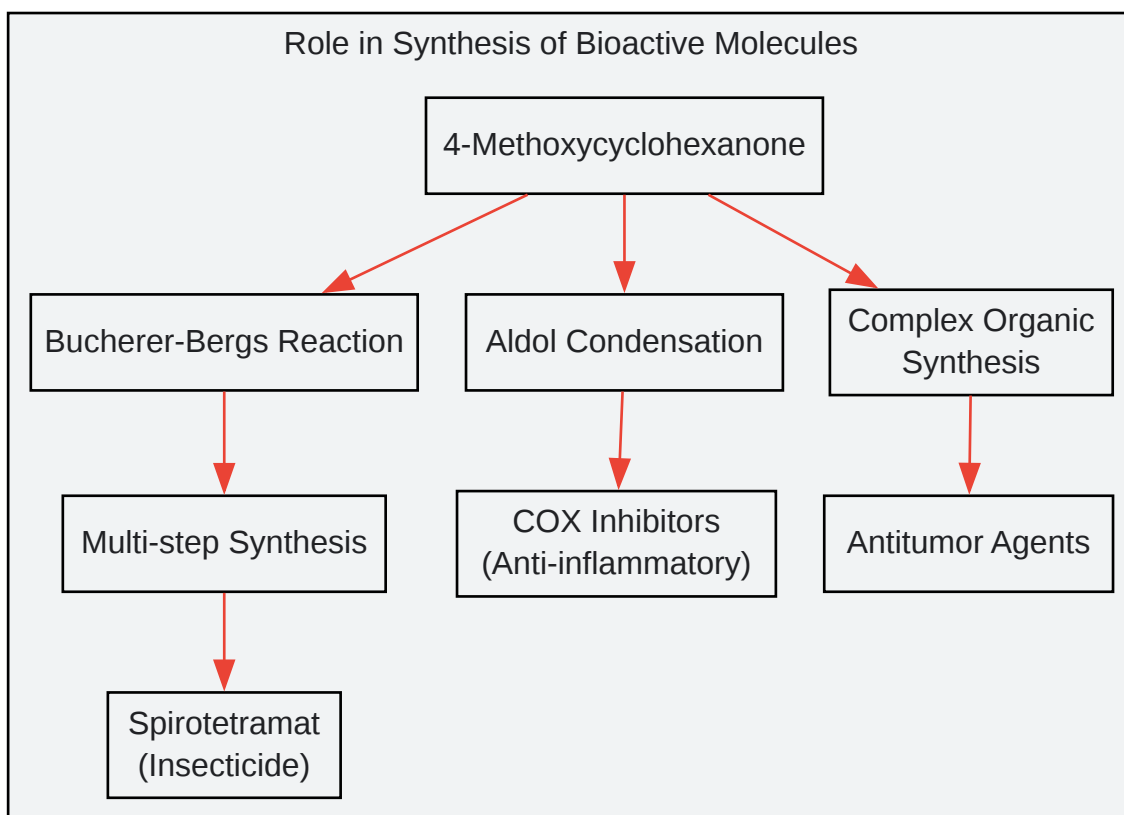
- A vertical glass tube reactor (e.g., 2 cm internal diameter, 60 cm length) is packed with 100-150 g of a molecular sieve-supported phosphotungstic acid catalyst.
- The tubular reactor is heated to a temperature between 70-90 °C.

- A 30-50% solution of 4-methoxycyclohexanol and a 30-50% solution of hydrogen peroxide are simultaneously added from the top of the reactor. The molar feed ratio of 4-methoxycyclohexanol to hydrogen peroxide is maintained between 1:1.05 and 1:1.5.
- The resulting reaction liquid flows out from the bottom of the reactor and is cooled by a condenser.
- After collection, the reaction solution undergoes solvent extraction (e.g., with toluene or ethyl acetate) and desolvation to obtain the target compound.^[7]

Applications in Drug Development

4-Methoxycyclohexanone's utility is most prominent in the synthesis of bioactive molecules. Its structure serves as a scaffold for building more complex pharmaceutical agents.

- **Antitumor Agents:** It is a cited precursor in the synthesis of various compounds investigated for their antitumor properties.^{[2][4]} For instance, it is used in the preparation of pinguisane-type sesquiterpenoids, which have shown potential in cancer research.^[2]
- **Pesticide Synthesis:** The compound is a crucial intermediate for the insecticide spirotetramat. The synthesis involves a multi-step sequence, often starting with a Bucherer–Bergs reaction on **4-methoxycyclohexanone** to create a key spirocyclic intermediate.^[3]
- **Cyclooxygenase (COX) Inhibitors:** While **4-methoxycyclohexanone** itself is not biologically active in this context, derivatives such as 2,6-bis-(3'-Bromo, 4'-methoxybenzylidene)-cyclohexanone have been synthesized and show promising potential to inhibit cyclooxygenase enzymes, which are key targets in anti-inflammatory drug design.^[8]



[Click to download full resolution via product page](#)

Caption: Applications of **4-Methoxycyclohexanone** in Synthesis.

Safety and Handling

Proper handling of **4-Methoxycyclohexanone** is essential in a laboratory or industrial setting. It is classified as a mild irritant and requires appropriate personal protective equipment (PPE).

Table 3: Safety and Hazard Information

Hazard Information	Details
GHS Pictogram	Exclamation mark (GHS07)
Signal Word	Warning
Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H319 (Causes serious eye irritation), H332 (Harmful if inhaled)
Precautionary Statements	P261 (Avoid breathing mist/vapours/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)
Storage	Store at room temperature or 2-8 °C in a sealed, dry environment.[1][6]

Note: This is a summary. Always refer to the full Safety Data Sheet (SDS) before handling the chemical.

Conclusion

4-Methoxycyclohexanone (CAS: 13482-23-0) is a chemical intermediate of significant value, bridging basic chemical feedstocks to high-value, complex molecules such as pharmaceuticals and advanced agrochemicals.[2] Its well-established synthetic routes, particularly the catalytic hydrogenation of 4-methoxyphenol and oxidation of 4-methoxycyclohexanol, offer efficient pathways for its production. For researchers and professionals in drug development, **4-methoxycyclohexanone** represents a key building block, enabling the exploration and synthesis of novel therapeutic agents. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and manufacturing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Process For The Synthesis Of 4-Methoxycyclohexanone [quickcompany.in]
- 2. nbinno.com [nbinno.com]
- 3. A High-Yield and Cost-Effective Synthesis of Spirotetramat | Semantic Scholar [semanticscholar.org]
- 4. 4-Methoxycyclohexanone | 13482-23-0 [chemicalbook.com]
- 5. 4-Methoxycyclohexanone | C₇H₁₂O₂ | CID 535028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemscene.com [chemscene.com]
- 7. CN105152884A - Preparation method of 4-methoxycyclohexanone - Google Patents [patents.google.com]
- 8. japsonline.com [japsonline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxycyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142444#4-methoxycyclohexanone-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com